

Application Notes and Protocols for Greenhouse Bioassays of Florylpicoxamid Fungicidal Activity

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for conducting greenhouse bioassays to evaluate the fungicidal activity of **Florylpicoxamid**. **Florylpicoxamid** is a broad-spectrum picolinamide fungicide that acts as a Quinone inside Inhibitor (QiI) of the mitochondrial cytochrome bc1 complex (Complex III), effectively disrupting fungal respiration.[1] This document outlines methodologies for assessing its efficacy against key plant pathogens, presents quantitative data from various studies, and visualizes experimental workflows and its mode of action.

Data Presentation

The following tables summarize the quantitative fungicidal activity of **Florylpicoxamid** against a range of plant pathogenic fungi, providing a basis for comparison and experimental design.

Table 1: In Vitro Fungicidal Activity of **Florylpicoxamid** Against Various Plant Pathogenic Fungi



Fungal Species	Common Disease	EC₅₀ (μg/mL)
Zymoseptoria tritici	Septoria tritici blotch of wheat	0.0046 (80% growth inhibition) [2]
Botrytis cinerea	Gray mold	0.051 ± 0.0072 (mycelial development)[3]
0.0062 ± 0.0007 (conidial germination)[3]		
0.019 ± 0.0041 (germ tube elongation)[3]	_	
0.012 ± 0.0069 (sclerotium germination)[3]	_	

Table 2: In Planta Greenhouse Efficacy of Florylpicoxamid



Pathogen	Host Plant	Application Type	Application Rate	Disease Control (%)
Zymoseptoria tritici	Wheat	Preventative	0.03 mg/L	80%[2]
Botrytis cinerea	Tomato Fruit	Protective	Not specified	High
Botrytis cinerea	Tomato Fruit	Curative	Not specified	High
Clarireedia homoeocarpa	Turfgrass	Not specified	0.045 - 0.134 lb ai/A	Comparable to commercial standards[4][5]
Colletotrichum graminicola	Turfgrass	Not specified	0.045 - 0.134 lb ai/A	Comparable to commercial standards[5]
Leptosphaeria spp.	Canola	Not specified	Not specified	Comparable to commercial standards[5]
Pyrenophora teres	Barley	Not specified	Not specified	Comparable to commercial standards[5]

Experimental Protocols

Detailed methodologies for conducting greenhouse bioassays with **Florylpicoxamid** are provided below. These protocols are based on established methods for the respective pathosystems and can be adapted for specific experimental needs.

Protocol 1: Preventative and Curative Efficacy of Florylpicoxamid against Zymoseptoria tritici on Wheat

This protocol outlines the procedure to assess both the preventative (protective) and curative (eradicant) activity of **Florylpicoxamid** against Septoria tritici blotch on wheat seedlings.

1. Plant Material and Growth Conditions:



- Wheat Cultivar: Select a susceptible wheat cultivar (e.g., 'Obelisk').
- Potting: Sow 3-5 seeds per 5 cm pot filled with standard potting mix. After 7 days, thin to three seedlings per pot.[6]
- Greenhouse Conditions: Grow plants in a controlled environment at 18/16°C (day/night) with a relative humidity of 70% until the first leaves are fully unfolded.[6]
- 2. Inoculum Preparation:
- Fungal Isolate: Use a virulent isolate of Zymoseptoria tritici.
- Culture: Grow the fungus in YGB (10 g/L yeast extract, 30 g/L Glucose) medium at 18°C for 7 days in a shaker incubator at 125 rpm.[6]
- Spore Suspension: Harvest yeast-like spores by centrifugation, wash twice with sterile water, and adjust the concentration to 1×10^7 spores/mL in sterile water with 0.15% Tween 20.[6]
- 3. Fungicide Application:
- Florylpicoxamid Formulation: Prepare a stock solution of Florylpicoxamid in an appropriate solvent (e.g., acetone or DMSO) and then dilute to the desired concentrations with water containing a surfactant.
- Preventative Application: Apply the fungicide solution to the wheat seedlings 24 hours before inoculation.
- Curative Application: Apply the fungicide solution to the wheat seedlings 24 to 48 hours after inoculation.
- Application Method: Use a hand sprayer to apply the fungicide solution until runoff, ensuring complete coverage of the foliage.[6] Include a mock control (sprayed with water and surfactant only) and a positive control (inoculated, untreated).
- 4. Inoculation and Incubation:
- Inoculation: Spray the wheat seedlings with the prepared spore suspension until runoff.



- Incubation: Place the inoculated plants in transparent plastic bags for 48 hours at 100% relative humidity to facilitate infection.
 [6] Afterwards, transfer them to a greenhouse compartment at 22°C with a relative humidity >90% and a 16-hour photoperiod.
 [6]
- 5. Disease Assessment:
- Timing: Assess disease severity 18-21 days post-inoculation.
- Rating Scale: Visually assess the percentage of leaf area covered by lesions and pycnidia on the inoculated leaves. A 1-to-9 scale can also be used, where 1 indicates no disease and 9 indicates complete infection.[3][7]
- Data Analysis: Calculate the mean disease severity for each treatment. Efficacy can be calculated as: ((Disease Severity in Control - Disease Severity in Treatment) / Disease Severity in Control) * 100.

Protocol 2: Protective and Curative Bioassay of Florylpicoxamid against Botrytis cinerea on Tomato

This protocol describes a method to evaluate the protective and curative efficacy of **Florylpicoxamid** against gray mold on tomato plants.

- 1. Plant Material and Growth Conditions:
- Tomato Cultivar: Use a cultivar susceptible to Botrytis cinerea (e.g., 'Moneymaker').
- Seed Germination: Treat seeds in a 50°C water bath for 25 minutes, cool, and then soak in 10% trisodium phosphate for 15 minutes. Rinse thoroughly and germinate on wet filter paper.
 [8]
- Seedling Growth: Sow germinated seeds in soil and grow in a growth chamber with a 16hour photoperiod at 25°C and an 8-hour dark period at 18°C for 4 weeks.[8]
- 2. Inoculum Preparation:
- Fungal Isolate: Use a pathogenic isolate of Botrytis cinerea.

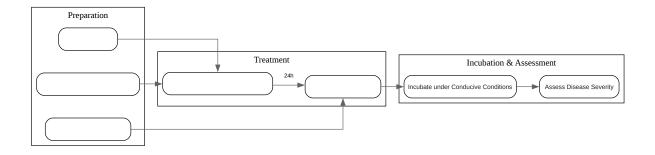


- Culture: Maintain the fungus on 2x V8 agar for 21 days at 20°C under a 12-hour photoperiod to promote sporulation.[8]
- Spore Suspension: Flood the culture plates with sterile distilled water and gently scrape the surface to release conidia. Filter the suspension through nylon mesh and adjust the concentration to 1 x 10⁶ spores/mL.[9]
- 3. Fungicide Application:
- Florylpicoxamid Formulation: Prepare as described in Protocol 1.
- Protective Application: Apply the fungicide solution to the tomato plants 24 hours before inoculation.
- Curative Application: Apply the fungicide solution 24 hours after inoculation.
- Application Method: Spray the foliage of the tomato plants until runoff.
- 4. Inoculation and Incubation:
- Inoculation: Spray the tomato plants with the spore suspension. For detached leaf assays,
 place a 5 μL droplet of the spore suspension on each leaflet.[8]
- Incubation: Maintain high humidity (>90%) for 48-72 hours to promote infection. This can be achieved by covering the plants with plastic bags.[10] Maintain a temperature of 20-24°C.
 [10]
- 5. Disease Assessment:
- Timing: Evaluate disease development 3-5 days after inoculation.
- Assessment: Measure the lesion diameter on leaves or fruits. For whole plants, a disease severity index can be used based on the percentage of infected tissue.
- Data Analysis: Calculate the mean lesion size or disease severity for each treatment and determine the percentage of disease control as described in Protocol 1.



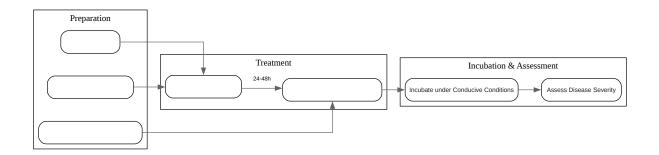
Visualizations

The following diagrams illustrate the experimental workflows and the mode of action of **Florylpicoxamid**.



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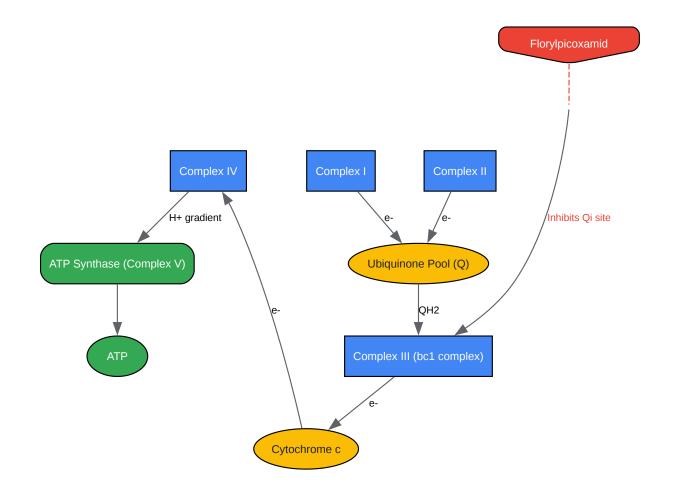
Preventative Bioassay Workflow





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Curative Bioassay Workflow



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Mode of Action of Florylpicoxamid

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Methodological & Application





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